

An In-depth Technical Guide to CW008A: A High-Purity Copper Alloy

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CW 008
Cat. No.: B15542123

Get Quote

Initial Note to the Reader: The identifier "**CW 008**" corresponds to the international alloy name CW008A, which is a high-purity (99.95%), oxygen-free copper (Cu-OF).[1][2][3][4][5] The following technical guide provides a comprehensive overview of its chemical properties, mechanical characteristics, and fabrication data. The content is tailored for a technical audience, including researchers, scientists, and engineering professionals. It is important to note that CW008A is a metallic alloy and not a pharmacological compound; therefore, it is not associated with biological signaling pathways or drug development protocols.

Overview of CW008A (Cu-OF)

CW008A is a high-purity grade of oxygen-free copper, distinguished by its excellent electrical and thermal conductivity.[3] This alloy is primarily utilized in electrical and electronic engineering applications where high conductivity is paramount.[1] A key characteristic of CW008A is that it does not become embrittled when heated in a reducing atmosphere, making it suitable for processes involving welding and brazing.[2][4] Its applications span various sectors, including automotive, construction hardware, and industrial components.[3][5]

Chemical Composition

The chemical composition of CW008A is standardized to ensure its high purity and performance characteristics. The primary component is copper, with stringent limits on impurities.

Table 1: Chemical Composition of CW008A[1][2][5]

Element	Content (% of mass)
Copper (Cu)	≥ 99.95
Bismuth (Bi)	≤ 0.0005
Lead (Pb)	≤ 0.005
Total Other Elements	≤ 0.03

Physical and Mechanical Properties

The physical and mechanical properties of CW008A make it a versatile material for various forming and fabrication processes. These properties can vary depending on the material's condition (e.g., annealed, cold-worked).

Table 2: Key Physical and Mechanical Properties of CW008A[1][2][4][5]

Property	Value
Physical Properties	
Density (at 20°C)	8.9 g/cm ³
Solidification Range	~1080 °C
Electrical Conductivity	~100 % IACS
Thermal Conductivity (at 20°C)	~390 W/(m·K)
Thermal Expansion Coefficient (20-300°C)	~17 µm/(m·K)
Mechanical Properties (Typical)	
Tensile Strength (Rm)	200 - 360 MPa (Varies with condition)
Yield Strength (Rp0.2)	Varies with condition
Elongation at Break (A%)	Varies with condition
Hardness (HBW)	Varies with condition

Fabrication and Joining

CW008A exhibits excellent formability and can be joined using several standard techniques.

Formability

- Hot Formability: Good[3][5]
- Cold Formability: Excellent[3][5]

Joining Methods

- Soldering: Excellent[3][5]
- Brazing: Excellent[3][5]
- Oxy-acetylene Welding: Fair[5]
- Gas-shielded Arc Welding: Good[3][5]

Experimental Protocols

Given that CW008A is a metallic alloy, the experimental protocols for its characterization are rooted in materials science and metallurgy. Standard testing procedures would include:

- Tensile Testing (e.g., ASTM E8/E8M): To determine mechanical properties such as tensile strength, yield strength, and elongation.
- Hardness Testing (e.g., ASTM E18 for Rockwell, ASTM E10 for Brinell): To measure the material's resistance to localized plastic deformation.
- Electrical Conductivity Measurement (e.g., ASTM B193): Using an eddy current meter or a four-point probe to determine the electrical conductivity relative to the International Annealed Copper Standard (IACS).
- Thermal Conductivity Measurement (e.g., ASTM E1530): Using a guarded heat flow meter to determine the rate at which heat is transferred through the material.
- Chemical Analysis (e.g., ASTM E478): Employing techniques like optical emission spectrometry (OES) or inductively coupled plasma mass spectrometry (ICP-MS) to verify the alloy's composition.

Logical Workflow for Material Characterization

The following diagram illustrates a typical workflow for the characterization of a metallic alloy like CW008A.

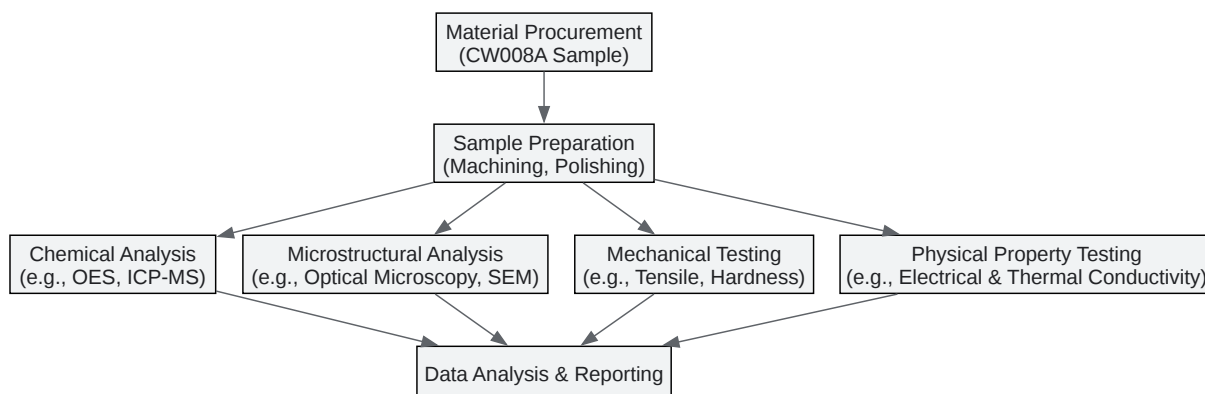


Figure 1: General Workflow for Metallic Alloy Characterization

[Click to download full resolution via product page](#)

Caption: Figure 1: General Workflow for Metallic Alloy Characterization.

Conclusion

CW008A is a high-purity, oxygen-free copper alloy with exceptional electrical and thermal conductivity. Its well-defined chemical composition and versatile mechanical and fabrication properties make it a critical material in the electrical and electronics industries. The characterization of this alloy relies on established protocols within materials science to ensure it meets the stringent requirements of its applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CW008A (Cu-OF - 2.0040) copper | Batz+Burgel [[batz-burgel.com](#)]
- 2. [euralliage.com](#) [[euralliage.com](#)]
- 3. [scribd.com](#) [[scribd.com](#)]
- 4. [scribd.com](#) [[scribd.com](#)]
- 5. [alumeco.ee](#) [[alumeco.ee](#)]
- To cite this document: BenchChem. [An In-depth Technical Guide to CW008A: A High-Purity Copper Alloy]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15542123/docs#an-in-depth-technical-guide-to-cw008a-a-high-purity-copper-alloy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check